

Isobavachalcone NF-κB pathway inhibition validation

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Compound Focus: Isobavachalcone

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Experimental Evidence for IBC's NF-κB Inhibition

Experimental Model	Inducer / Disease Context	Key Findings on NF-κB Inhibition	Measured Outcomes
Mouse Microglia (BV-2 cells) [1] [2]	LPS (inflammation)	Inhibited LPS-induced nuclear transfer of NF-κB p65 subunit [1] [2].	↓ Inflammatory cytokines (IL-6, IL-1β) [1] [2]
MPTP-induced Parkinson's Mouse Model [1] [2]	MPTP (Neurodegeneration)	Attenuated PD symptoms, reduced microglial activation in the brain [1] [2].	↑ Motor coordination; ↓ Neuronal necrosis [1] [2]
Human Umbilical Vein Endothelial Cells (HUVECs) [3]	TNF-α (Vascular inflammation)	Decreased phosphorylation of NF-κB p65 subunit; Prevented IκB-α degradation [3].	↓ Expression of adhesion molecules (ICAM-1, VCAM-1); ↓ Monocyte adhesion [3]

Detailed Experimental Protocols

To help you evaluate and potentially replicate these findings, here is a detailed breakdown of the key methodologies used in the cited studies.

In Vitro Protocol: Microglial Cells [1] [2]

This protocol is used to study neuroinflammation and its inhibition.

- **Cell Line:** Mouse microglial cells (BV-2).
- **Inflammation Induction:** Cells are stimulated with **Lipopolysaccharide (LPS)** at a final concentration of **0.1 µg/ml**.
- **IBC Treatment:** Co-treatment with **isobavachalcone** (typical final concentration of **5 µM**).
- **Key Readouts:**
 - **Nuclear Translocation Assay:** After 45 minutes of treatment, the cellular location of the NF-κB p65 subunit is visualized using immunofluorescence with an antibody against p65 and a DAPI nuclear counterstain. IBC treatment inhibits the transfer of p65 from the cytoplasm to the nucleus [1] [2].
 - **Gene Expression Analysis:** After 8 hours of treatment, mRNA is extracted. The expression of inflammatory cytokines (IL-6, IL-1β, TNF-α, iNOS) is measured using **real-time quantitative PCR** with specific primers [2].
 - **Protein Secretion:** After 24 hours, the concentrations of NO, TNF-α, and IL-6 in the culture medium are determined using the Griess method and ELISA kits, respectively [2].

In Vivo Protocol: Parkinson's Disease Model [1] [2]

This model tests the therapeutic potential of IBC in a whole-organism context.

- **Animals:** Male C57BL/6 mice.
- **PD Model Induction:** Parkinson's disease is induced by intraperitoneal injection of **MPTP** (20 mg/kg), administered four times with 2-hour intervals.
- **IBC Treatment:** IBC (at 10 or 50 mg/kg/day) is administered by gavage for 7 days, starting 1 hour after the first MPTP injection.
- **Key Readouts:**
 - **Behavioral Test:** Motor coordination and balance are assessed using a **Rota-rod test**, where the mouse's residence time on a rotating rod is recorded [2].
 - **Tissue Analysis:** Post-sacrifice, brain tissues are analyzed. **Immunofluorescence** with an anti-Tyrosine Hydroxylase (TH) antibody assesses the survival of dopaminergic neurons. **Immunohistochemistry** with an anti-Iba1 antibody evaluates the activation state of microglia [1] [2].

- **Cytokine Measurement:** The expression levels of IL-6 and IL-1 β in the brain are measured [1].

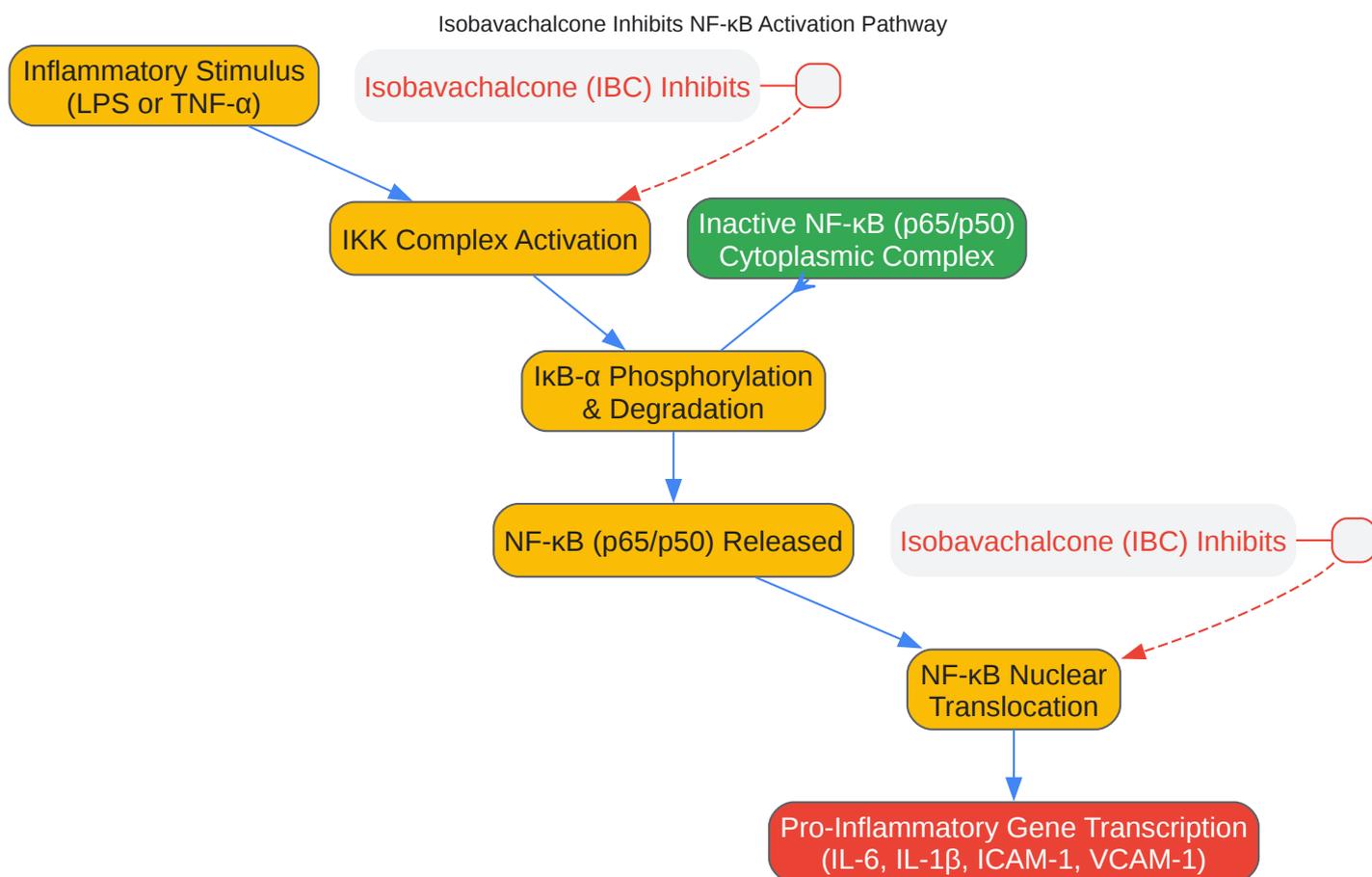
In Vitro Protocol: Vascular Inflammation Model [3]

This protocol investigates IBC's effect on endothelial inflammation, a key early step in atherosclerosis.

- **Cell Line:** Human Umbilical Vein Endothelial Cells (HUVECs).
- **Inflammation Induction:** Cells are stimulated with **Tumor Necrosis Factor-alpha (TNF- α)** at 10 ng/ml.
- **IBC Treatment:** Pre-incubation with IBC (10, 20, and 50 μ M) for 30 minutes before TNF- α stimulation.
- **Key Readouts:**
 - **Western Blot Analysis:** Protein expression of ICAM-1, VCAM-1, phospho-p65 (Ser536), and total I κ B- α is analyzed. IBC treatment reduces the TNF- α -induced phosphorylation of p65 and prevents the degradation of I κ B- α [3].
 - **Functional Adhesion Assay:** A **monocyte adhesion assay** is performed using fluorescence-labeled THP-1 cells (a human monocyte line) to confirm the functional consequence of reduced adhesion molecule expression [3].

NF- κ B Pathway Inhibition Mechanism

The following diagram illustrates the molecular mechanism by which IBC inhibits the NF- κ B pathway, as demonstrated across these studies. The dotted line and red "stop" symbol indicate the points of inhibition.



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The experimental data consistently shows that **isobavachalcone** is a promising natural compound for targeting NF-κB-driven inflammation in neurological and vascular diseases.

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References

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